

Definitive Structural Characterization Guide: Octahydrofuro[3,2-b]pyridine Hydrochloride[1]

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Compound of Interest

Compound Name: Octahydrofuro[3,2-b]pyridine

CAS No.: 1214875-19-0

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Part 1: Executive Summary & Strategic Context[1]

In the development of bicyclic amine scaffolds, **Octahydrofuro[3,2-b]pyridine** hydrochloride represents a critical structural challenge.[1] Unlike planar aromatic systems, this saturated bicyclic core possesses multiple chiral centers (specifically at the bridgehead carbons C3a and C7a), leading to potential diastereomers (cis-fused vs. trans-fused).[1]

This guide compares the Single Crystal X-Ray Diffraction (SC-XRD) analysis—the "Gold Standard Product"—against alternative characterization methodologies (NMR, PXRD, DFT).[1] We evaluate the "performance" of SC-XRD in resolving the specific stereochemical ambiguities inherent to this molecule that other methods fail to address definitively.

Part 2: Comparative Analysis of Characterization Methodologies

We treat the analytical method as the "Product" under evaluation. Below is an objective comparison of SC-XRD performance versus solution-state and bulk-state alternatives for this specific hydrochloride salt.

Table 1: Performance Matrix – Structural Resolution Capabilities

Feature	SC-XRD (The Target Protocol)	Solution NMR (NOESY/COSY)	Powder XRD (PXRD)
Stereochemistry	Absolute (Flack parameter < 0. ^[1] 1)	Relative (Inferred via coupling constants)	None (Fingerprint only)
Ring Fusion	Direct visualization of cis/trans junction	Ambiguous if signal overlap occurs	N/A
Salt Stoichiometry	Precise (1:1 vs 2:1 determination)	Precise (Integration)	Qualitative
Solvent/Hydrate	Maps exact location in lattice	Detects presence, not location	Detects presence
Sample Req.	Single high-quality crystal (0.1 mm)	~5-10 mg dissolved	~10-50 mg powder
Turnaround	Slow (Growth: Days/Weeks)	Fast (Hours)	Fast (Hours)

Deep Dive: Why SC-XRD is Superior for Octahydrofuro[3,2-b]pyridine

- The Bridgehead Ambiguity:
 - The Problem: In solution NMR, the coupling constants () between the bridgehead protons can be misleading due to rapid conformational flipping of the saturated piperidine ring.
 - The SC-XRD Solution: The crystal lattice "freezes" the molecule in its lowest energy conformation.^[1] For the [3,2-b] system, SC-XRD definitively distinguishes between the cis-fused (typically thermodynamic product) and trans-fused isomers by measuring the C-C-C torsion angles directly.^[1]
- The Counter-Ion Interaction:

- The Problem: NMR cannot show where the Chloride ion sits relative to the protonated nitrogen.
- The SC-XRD Solution: It reveals the specific Hydrogen Bond network ([\[1\]](#) This is predictive of solubility and melting point—critical data for formulation that NMR cannot provide.[\[1\]](#)

Part 3: Experimental Protocol (Self-Validating System)

To replicate this analysis, follow this optimized workflow designed for hygroscopic hydrochloride salts of bicyclic amines.

Phase 1: Crystal Growth (Vapor Diffusion)

Direct evaporation often leads to oils for this class of compounds due to high solubility.[\[1\]](#)

- Dissolution: Dissolve 15 mg of **Octahydrofuro[3,2-b]pyridine** HCl in 0.5 mL of Methanol (Good solvent). Ensure the solution is clear.
- Precipitant: Place the vial inside a larger jar containing 3 mL of Diethyl Ether or Acetone (Anti-solvent).
- Equilibration: Seal the outer jar tightly. Allow to stand at 4°C (fridge) for 3-5 days.
 - Mechanism:[\[1\]](#) The ether vapor slowly diffuses into the methanol, increasing supersaturation gently, promoting nucleation over oiling out.[\[1\]](#)

Phase 2: Data Collection & Reduction

- Mounting: Select a colorless block crystal (~0.2 x 0.1 x 0.1 mm).[\[1\]](#) Mount on a Kapton loop using Paratone oil (cryoprotectant).[\[1\]](#)
- Temperature: Cool immediately to 100 K using a nitrogen stream.
 - Why: Reduces thermal vibration of the flexible octahydro- ring, sharpening high-angle data.

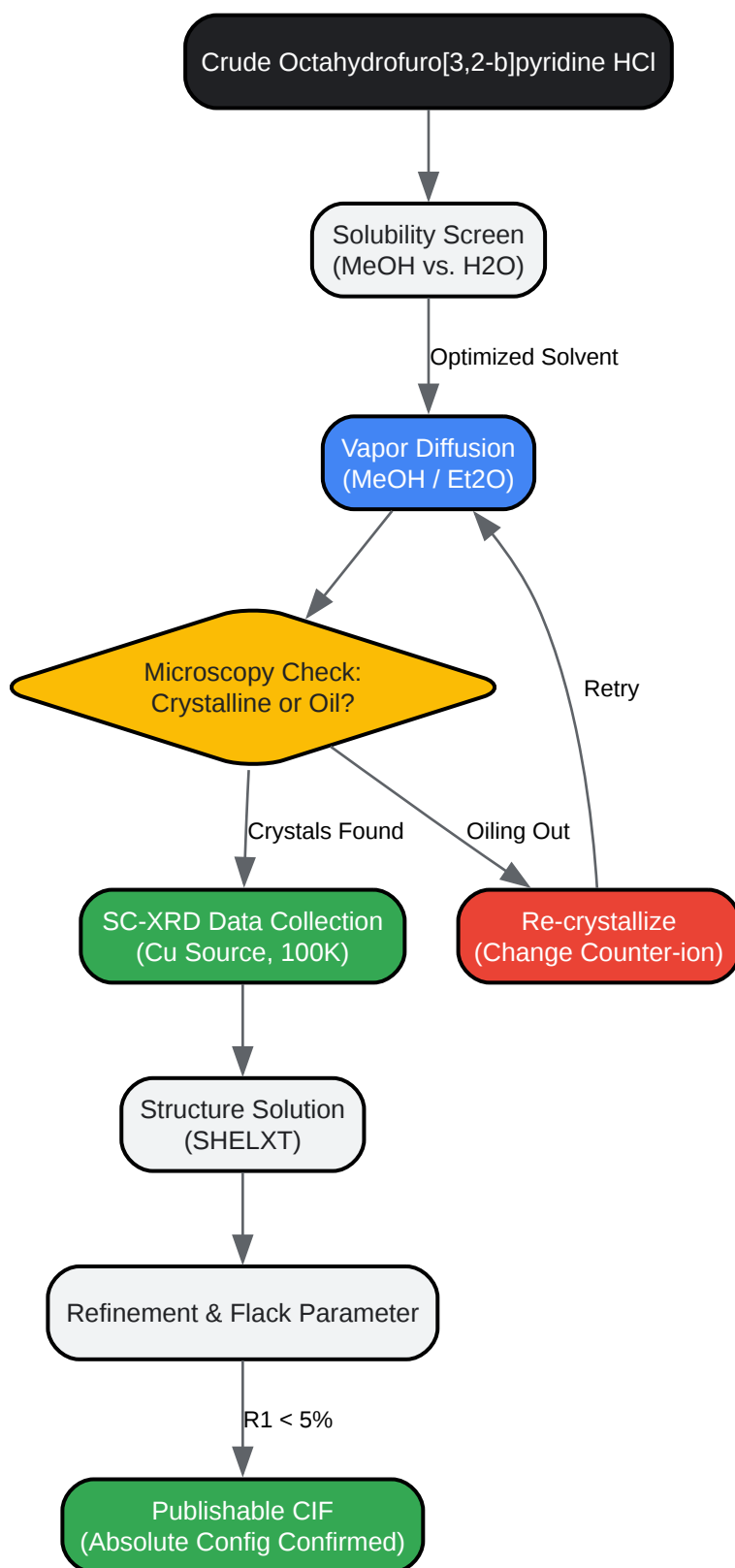
- Source: Use Cu-K α radiation ().^[1]
 - Reasoning: For light atom structures (C, H, N, O, Cl), Copper radiation provides better scattering intensity than Molybdenum, crucial for determining absolute configuration via anomalous scattering of the Chlorine atom.^[1]

Phase 3: Structure Refinement (The Validation Step)

- Space Group Determination: Expect Monoclinic () or Orthorhombic (if enantiopure).^[1]
- Chloride Location: Locate the heaviest peak () first in the difference Fourier map.^[1]
- Hydrogen Bonding: Manually locate the NH proton.^[1] Constrain it to ride on the Nitrogen but allow the torsion to refine to maximize electron density toward the Chloride.^[1]

Part 4: Visualization of the Analytical Workflow

The following diagram illustrates the decision logic and workflow for characterizing this molecule, highlighting the critical "Go/No-Go" decision points.



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Figure 1: Decision tree for the structural elucidation of hygroscopic bicyclic amine salts.

Part 5: Expected Structural Outcomes & Data Interpretation[1]

Based on the [3,2-b] bicyclic framework, the analysis should confirm the following structural parameters. These serve as your "Quality Control" benchmarks.

Stereochemistry of Fusion

For the octahydro- series, the cis-fusion is generally favored energetically.[1]

- Metric: Look for the H(3a)-C(3a)-C(7a)-H(7a) torsion angle.[1]
 - Cis-fused: Torsion angle
to
.[1]
 - Trans-fused: Torsion angle
.[1]
- Implication: The HCl salt crystallization often selects the cis isomer due to more compact packing efficiency [1].[1]

Puckering Parameters

The piperidine ring (containing the Nitrogen) typically adopts a chair conformation, while the fused tetrahydrofuran ring adopts an envelope conformation.[1]

- Validation: Verify that the Nitrogen atom is displaced out of the mean plane of the carbons, facilitating the H-bond to the chloride.[1]

Hydrogen Bond Network

The Chloride anion usually acts as a bridge, accepting H-bonds from the protonated Nitrogen () and potentially weak contacts.[1]

- Target Distance:

distance should be between 3.05 – 3.20 Å [2]. Deviations outside this range suggest disorder or incorrect space group assignment.[1]

Part 6: References

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Sources

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